

Technical Support Center: Benzethonium Chloride In Vitro Antimicrobial Activity

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Compound of Interest

Compound Name: Benzethonium chloride

Cat. No.: B072770

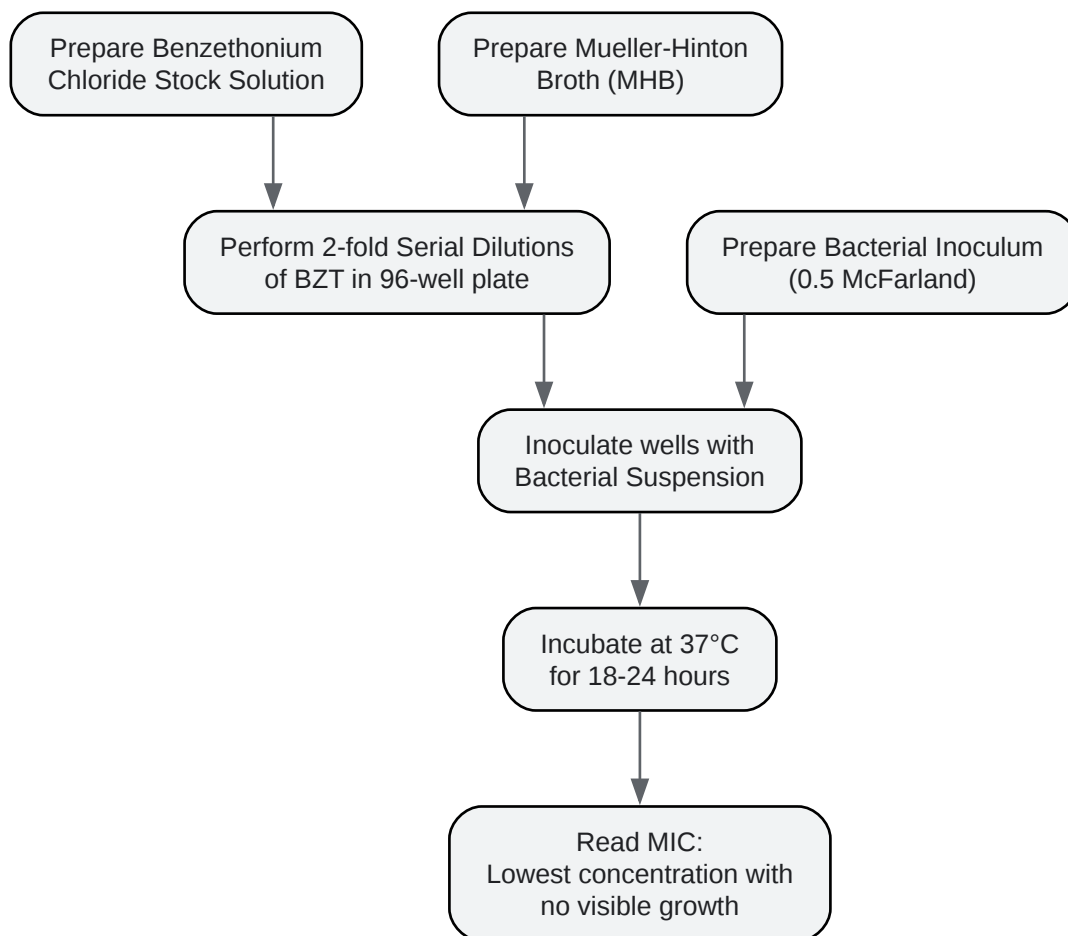
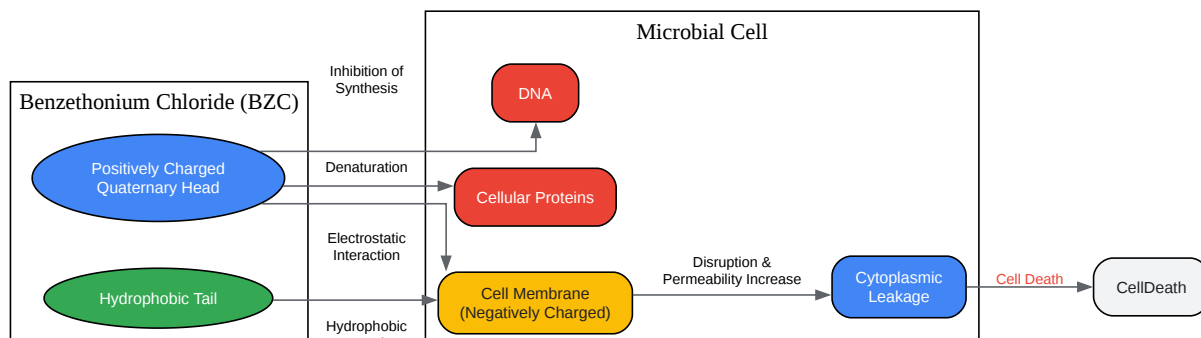
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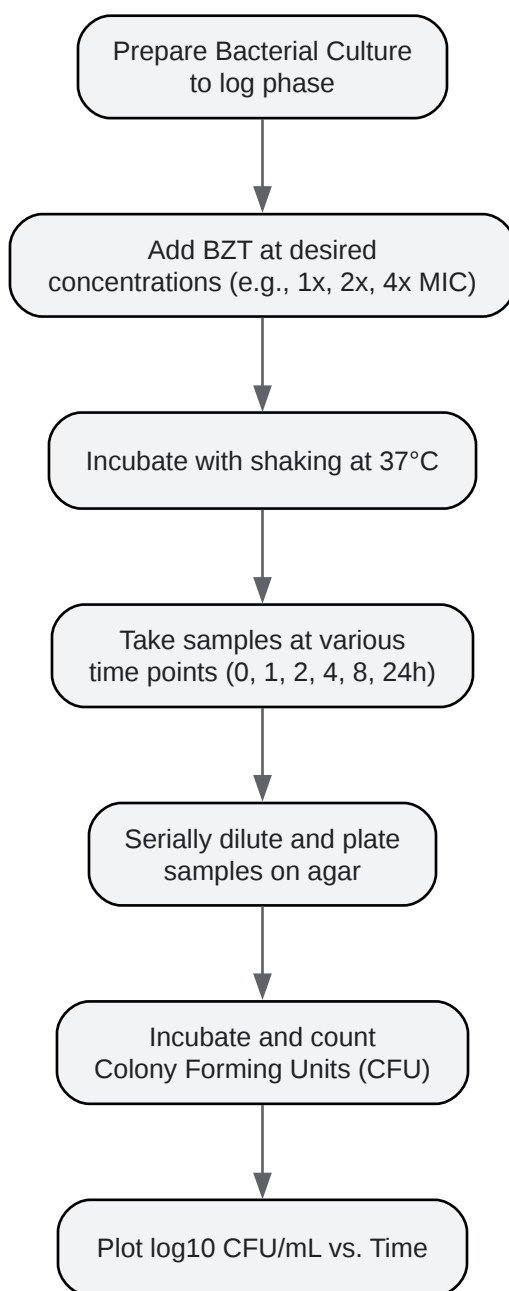
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the in vitro antimicrobial activity of **benzethonium chloride**.

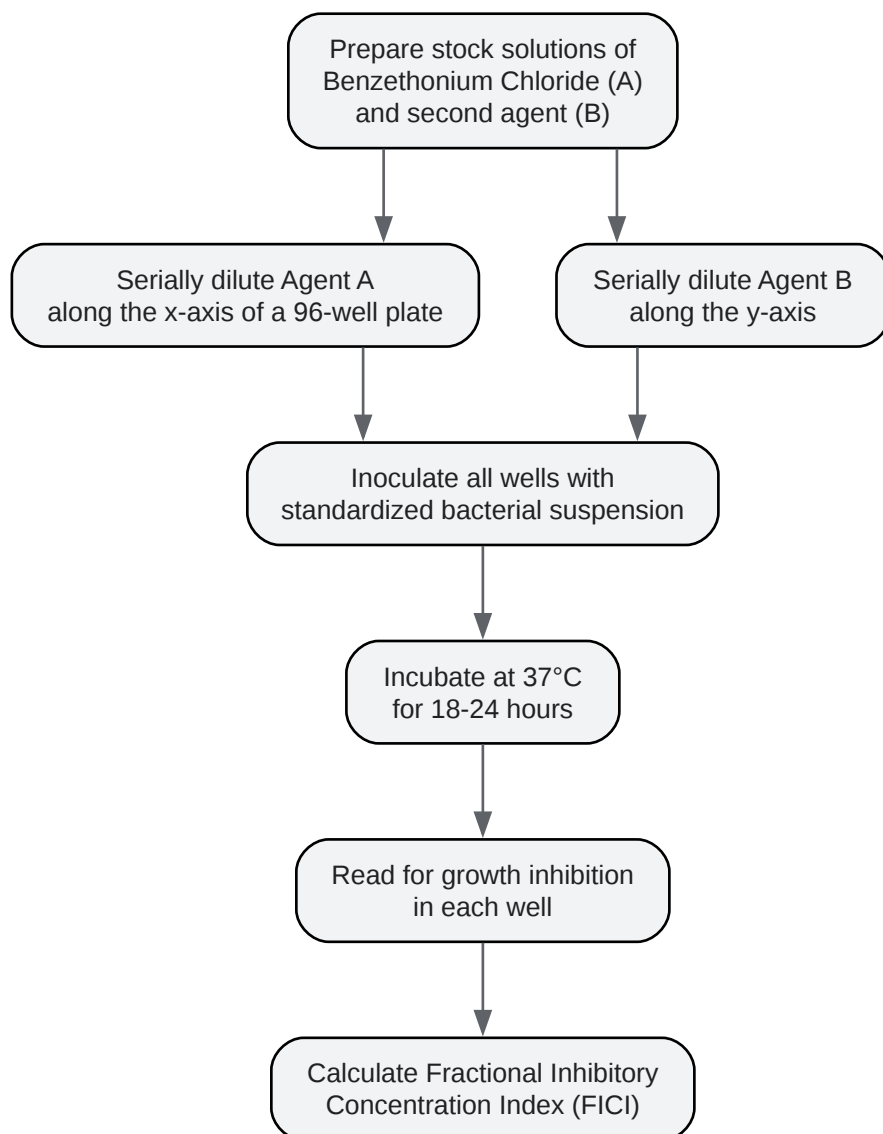
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **benzethonium chloride**?

Benzethonium chloride is a quaternary ammonium compound (QAC) that exerts its antimicrobial effect through a multi-faceted approach, primarily targeting the microbial cell membrane.^{[1][2][3][4]} The positively charged quaternary nitrogen of the **benzethonium chloride** molecule interacts with the negatively charged components of the bacterial cell wall.^[2] Subsequently, the hydrophobic tail penetrates the lipid bilayer, leading to a disruption of membrane integrity, increased permeability, and leakage of essential cytoplasmic contents, ultimately resulting in cell death.^{[1][4]} Additionally, **benzethonium chloride** can cause protein denaturation and has been observed to inhibit DNA synthesis.^[2]







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References

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